

Application Notes: SYBR® Green II for RNA Gel Electrophoresis

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Compound of Interest

Compound Name: SYBR Green II (Ionic form)

Cat. No.: B12380428

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Introduction

SYBR® Green II is a highly sensitive, fluorescent nucleic acid stain predominantly used for the detection of RNA and single-stranded DNA (ssDNA) in electrophoretic gels.[1] It offers a significant improvement in detection sensitivity compared to conventional stains like ethidium bromide (EtBr).[2] The remarkable sensitivity of SYBR Green II is attributed to its high fluorescence quantum yield when bound to RNA, strong binding affinity, and substantial fluorescence enhancement upon binding.[3] A key advantage is its low intrinsic fluorescence, which results in minimal background in gels, eliminating the need for destaining steps and allowing for long film exposures to detect minute amounts of RNA.[2][3] Furthermore, its fluorescence is not quenched by common denaturing agents such as urea and formaldehyde, making it ideal for analyzing RNA from denaturing gels without prior washing.[2][4]

Performance Characteristics

SYBR® Green II demonstrates superior performance metrics compared to ethidium bromide for RNA staining. The fluorescence quantum yield of the RNA/SYBR Green II complex is over seven times greater than that of the RNA/ethidium bromide complex.[5][6]

Table 1: Performance Comparison: SYBR® Green II vs. Ethidium Bromide

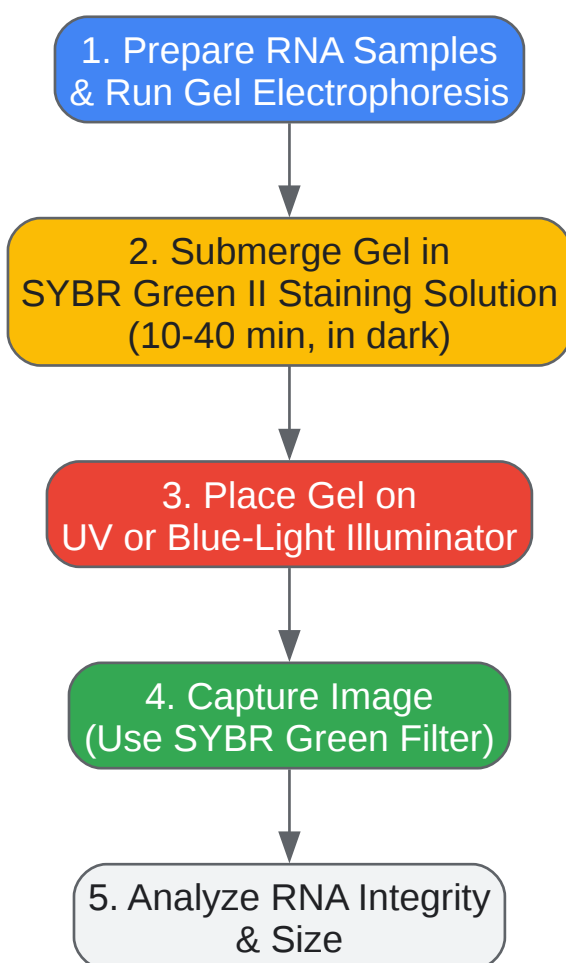
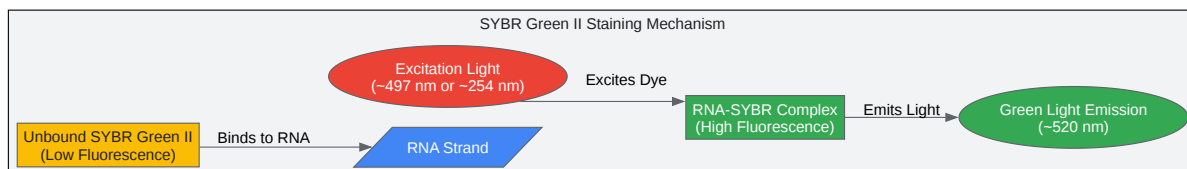
Parameter	SYBR® Green II	Ethidium Bromide	Citation
Detection Limit (Nondenaturing Gels)	~100 pg (254 nm epi-illumination)~500 pg (300 nm transillumination)	~1.5 ng	[2][3]
Detection Limit (Denaturing Gels)	~1 ng (254 nm epi-illumination)~4 ng (300 nm transillumination)	>1.5 ng (requires extensive washing)	[2][3][5]
Fluorescence Quantum Yield (bound to RNA)	~0.54	~0.07	[3][5][6]
Fluorescence Enhancement	>10x greater than Ethidium Bromide	<30-fold	[3][7]
Destaining Required	No	Yes (for optimal sensitivity)	[3][5]

Table 2: Spectral Properties of SYBR® Green II

Property	Wavelength (nm)	Citation
Primary Excitation Maximum	497	[2][5][6]
Secondary Excitation Peak	~254	[2][5][6]
Emission Maximum	520	[2][5][6]

Mechanism of Action

SYBR® Green II is an intercalating dye that binds to nucleic acids. In solution, the unbound dye exhibits very low intrinsic fluorescence. Upon binding to RNA, it undergoes a conformational change that leads to a dramatic increase in its fluorescence quantum yield, emitting a bright green light upon excitation.[3] This interaction is the basis for its high signal-to-noise ratio.



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References

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